

# "a comparative toxicological assessment of different copper-based fungicides"

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## Compound of Interest

Compound Name: Copper oxysulfate

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## A Comparative Toxicological Assessment of Different Copper-Based Fungicides

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the toxicological profiles of commonly used copper-based fungicides, including Bordeaux mixture, copper sulfate, copper hydroxide, and copper oxychloride. The information is intended to assist researchers and professionals in making informed decisions regarding the selection and use of these compounds, considering their efficacy and potential environmental and non-target organism toxicity. The data presented is a synthesis of findings from various scientific studies.

### Executive Summary

Copper-based fungicides are widely utilized in agriculture to control a broad spectrum of fungal and bacterial diseases. Their mode of action primarily involves the release of copper ions ( $\text{Cu}^{2+}$ ), which are toxic to fungal spores and pathogens. However, the same properties that make them effective fungicides also pose toxicological risks to non-target organisms and the environment. This guide reveals that while all copper-based fungicides exhibit toxicity, the degree of toxicity varies depending on the specific copper compound, the organism being tested, and the environmental conditions. Notably, the bioavailability of copper ions, which is influenced by factors such as the solubility of the copper compound and the pH and hardness of the water, plays a crucial role in determining its toxic effects.

## Data Presentation: A Comparative Overview of Toxicity

The following tables summarize the acute toxicity data for different copper-based fungicides across various organisms. It is important to note that direct comparisons can be challenging due to variations in experimental conditions across studies.

Table 1: Acute Toxicity to Aquatic Invertebrates (Daphnia sp.)

Fungicide	Organism	Exposure Duration	EC50 (mg Cu/L)	95% Confidence Limits	Reference
Copper Sulfate	Daphnia similis	48 hours	0.030	0.024 - 0.037	<a href="#">[1]</a>
Copper Oxychloride	Daphnia similis	48 hours	0.043	0.033 - 0.057	<a href="#">[1]</a>
Cuprous Oxide	Daphnia similis	48 hours	0.013	0.011 - 0.016	<a href="#">[1]</a>
Copper Sulfate	Daphnia magna	48 hours	~0.036	Not specified	<a href="#">[2]</a>

Table 2: Acute Toxicity to Fish

Fungicide	Organism	Exposure Duration	LC50 (mg Cu/L)	95% Confidence Limits	Reference
Copper Sulfate	Danio rerio (Zebrafish)	96 hours	0.714	0.494 - 1.016	<a href="#">[1]</a>
Copper Oxychloride	Danio rerio (Zebrafish)	96 hours	0.192	0.133 - 0.272	<a href="#">[1]</a>
Cuprous Oxide	Danio rerio (Zebrafish)	96 hours	0.063	0.045 - 0.089	<a href="#">[1]</a>
Copper Hydroxide (Kocide® 3000)	Danio rerio (Zebrafish) Embryos	96 hours	> 2.0	Not applicable	<a href="#">[3]</a>
Copper Acetate	Danio rerio (Zebrafish) Embryos	96 hours	0.276	Not specified	<a href="#">[3]</a>

Table 3: Acute Oral Toxicity in Mammals

Fungicide	Organism	LD50 (mg/kg body weight)	Reference
Copper Sulfate	Rat	300	<a href="#">[4]</a>
Copper Hydroxide	Rat	Data not available	
Copper Oxychloride	Rat	Data not available	
Bordeaux Mixture	Rat	Data not available	

Table 4: Phytotoxicity

Fungicide	Plant Species	Observed Effect	Reference
Bordeaux Mixture	Tomato ( <i>Solanum lycopersicum</i> L.)	Increased ascorbate levels and decreased glutamine synthetase activity, indicating a stress response.	[5]
Copper Sulfate, Copper Hydroxide, Copper Oxychloride	General	Phytotoxicity risk increases with slow drying conditions and acidic pH, which increases copper ion solubility.	[6]

## Experimental Protocols

The toxicological data presented in this guide are primarily based on standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD).

### Acute Toxicity Testing in Fish (based on OECD Guideline 203)

This test is designed to determine the median lethal concentration (LC50) of a substance in fish.

- **Test Organism:** A recommended fish species, such as Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*), is selected. The fish are acclimated to the laboratory conditions.
- **Test Substance Preparation:** A series of concentrations of the copper-based fungicide are prepared in dechlorinated water. A control group with no test substance is also included.
- **Exposure:** Fish are exposed to the different concentrations of the test substance for a 96-hour period. The test can be static (no renewal of the test solution), semi-static (renewal at specific intervals), or flow-through (continuous renewal).

- Observation: Mortalities are recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC50, the concentration estimated to cause mortality in 50% of the test fish, is calculated using statistical methods like probit analysis.

## Acute Immobilisation Test in *Daphnia* sp. (based on OECD Guideline 202)

This test evaluates the acute toxicity of a substance to *Daphnia*, a small freshwater crustacean.

- Test Organism: Young daphnids (less than 24 hours old) of a species like *Daphnia magna* are used.
- Test Substance Preparation: A range of concentrations of the copper fungicide is prepared in a suitable medium. A control group is also maintained.
- Exposure: The daphnids are exposed to the test concentrations for 48 hours.
- Observation: The number of immobilized daphnids (those unable to swim) is recorded at 24 and 48 hours.
- Data Analysis: The EC50, the concentration estimated to cause immobilization in 50% of the daphnids, is calculated.

## Phytotoxicity Assessment (based on Phytotoxkit microbiotest)

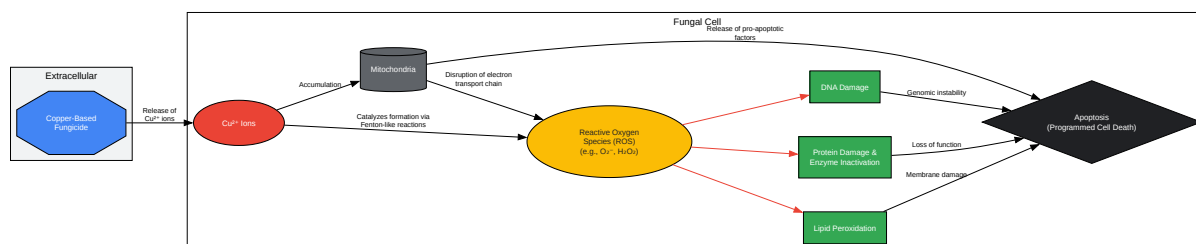
This method assesses the effect of a substance on seed germination and early plant growth.

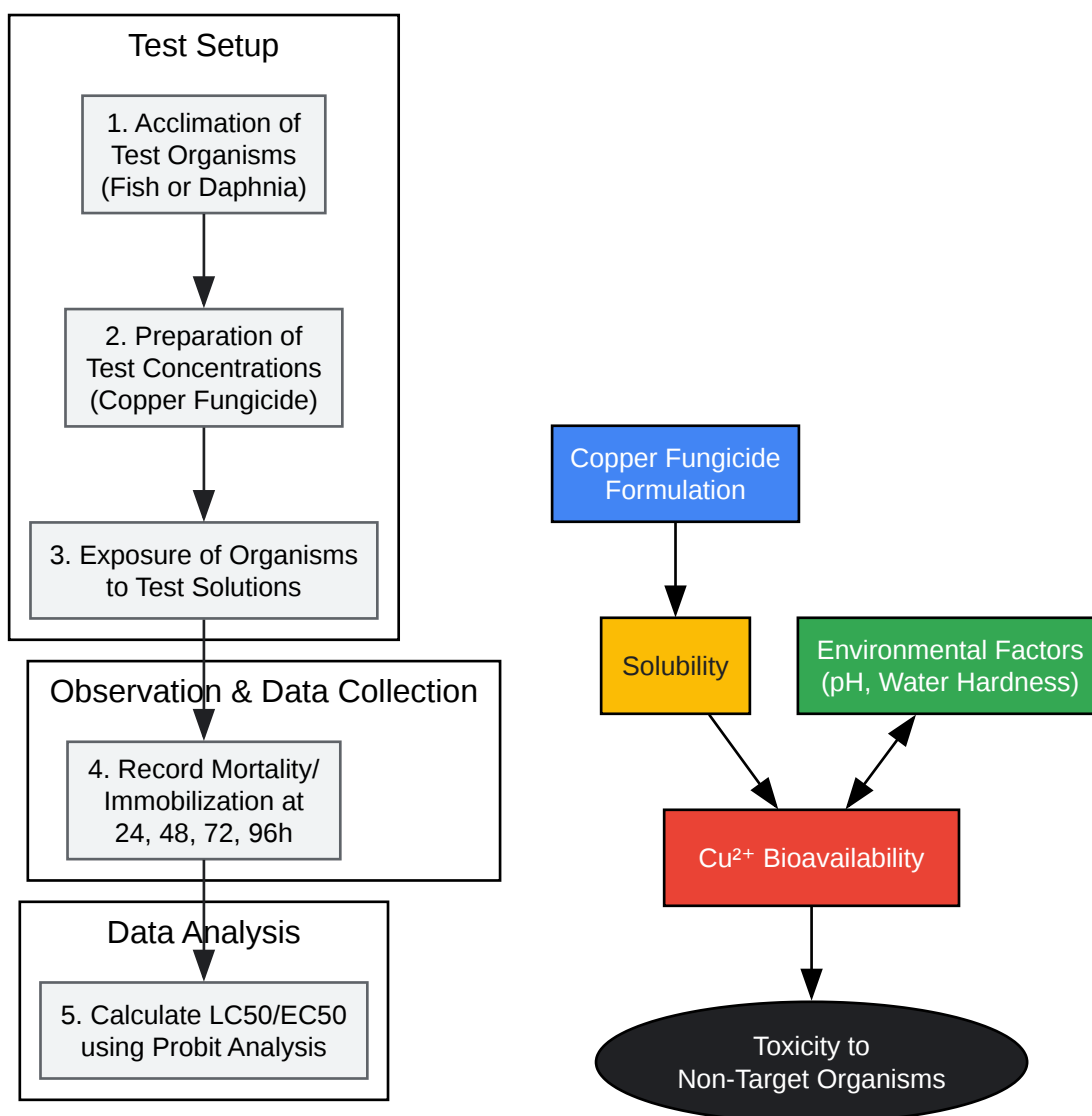
- Test Setup: Transparent test plates are used, with a lower compartment containing soil spiked with different concentrations of the copper fungicide and a control with untreated soil.
- Seed Placement: Seeds of selected plant species (e.g., tomato, cucumber) are placed on a filter paper that is in contact with the treated soil.
- Incubation: The test plates are incubated under controlled conditions of light and temperature for a specific period.

- **Observation and Measurement:** After the incubation period, seed germination rates and the lengths of the roots and shoots are measured.
- **Data Analysis:** The inhibition of germination and growth in the treated groups is compared to the control group to determine the phytotoxic effects.

## **Mandatory Visualization**

### **Signaling Pathway of Copper-Induced Oxidative Stress in Fungal Cells**





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